

Technical Guide: Molecular Characterization and Synthesis of 2-(4-nitrophenyl)indole

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Compound of Interest

Compound Name: 2-(4-nitrophenyl)-1H-indole

Cat. No.: B10962499

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Part 1: Chemical Identity & Physicochemical Profile[1][2][3]

The compound 2-(4-nitrophenyl)indole represents a fusion of the indole nucleus with a para-nitro-substituted phenyl ring at the C2 position. This structural motif serves as a critical intermediate in the synthesis of bioactive agents, including tubulin polymerization inhibitors and COX-2 inhibitors.

Core Identifiers

Parameter	Specification
IUPAC Name	2-(4-nitrophenyl)-1H-indole
Common Synonyms	2-(p-nitrophenyl)indole; 2-(4-Nitro-phenyl)-1H-indole
CAS Registry Number	40015-09-6
SMILES	<chem>C1=CC=C2C(=C1)C=C(N2)C3=CC=C(C=C3)[O-]</chem>
InChI Key	XQPZWUIUIIIIRL-UHFFFAOYSA-N

Quantitative Physicochemical Data[8][9]

Property	Value	Unit	Source/Calculation
Molecular Formula	C ₁₄ H ₁₀ N ₂ O ₂	-	Stoichiometry
Molecular Weight	238.24	g/mol	Average Mass
Exact Mass	238.0742	Da	Monoisotopic
Physical State	Solid (Crystalline)	-	Observed
Color	Yellow to Orange	-	Nitro-conjugation effect
LogP (Predicted)	~3.6	-	Lipophilicity Index
H-Bond Donors	1	-	Indole N-H
H-Bond Acceptors	2	-	Nitro group (-NO ₂)

Part 2: Synthesis & Reaction Mechanisms

The most robust and scalable method for synthesizing 2-(4-nitrophenyl)indole is the Fischer Indole Synthesis. This acid-catalyzed rearrangement allows for the regioselective formation of the indole core from 4-nitroacetophenone and phenylhydrazine.

Synthetic Pathway Visualization

The following diagram illustrates the reaction workflow, from precursor condensation to the final cyclized product.

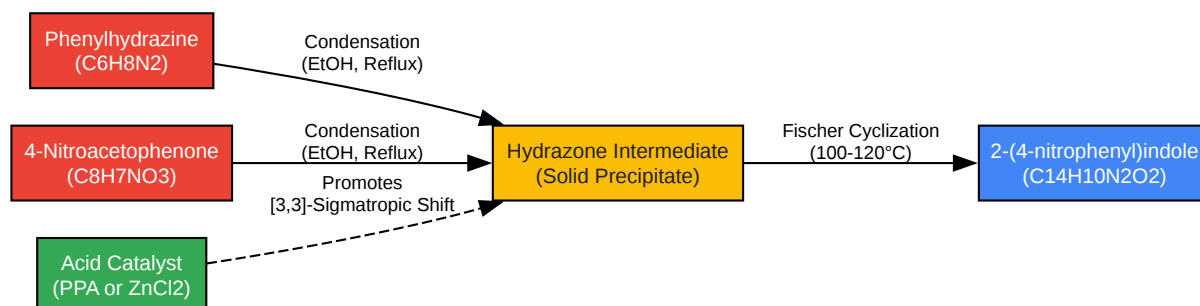


Figure 1: Synthetic Pathway for 2-(4-nitrophenyl)indole via Fischer Indole Synthesis

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Mechanistic Insight

The transformation proceeds through a specific sequence of events driven by acid catalysis:

- Hydrazone Formation: Condensation of the ketone and hydrazine eliminates water.
- Ene-Hydrazine Tautomerization: The hydrazone isomerizes to an enamine-like structure.^[1]
- [3,3]-Sigmatropic Rearrangement: The key C-C bond forming step. The weak N-N bond breaks, establishing the indole C2-C3 bond connection.
- Aromatization: Elimination of ammonia () yields the aromatic indole system.

Part 3: Experimental Protocols

This protocol is designed for self-validation. The formation of the hydrazone intermediate (Step 1) is a critical "stop/go" checkpoint; if no precipitate forms, do not proceed to cyclization.

Phase 1: Preparation of the Hydrazone Intermediate

Reagents: 4-Nitroacetophenone (1.0 eq), Phenylhydrazine (1.1 eq), Ethanol (solvent), Glacial Acetic Acid (catalytic).

- Dissolve 4-nitroacetophenone (e.g., 10 mmol) in minimal hot ethanol.
- Add phenylhydrazine (11 mmol) dropwise with stirring.
- Add 2-3 drops of glacial acetic acid.
- Reflux the mixture for 1 hour.
- Checkpoint: Upon cooling, a colored solid (hydrazone) should precipitate.
- Filter, wash with cold ethanol, and dry. Yield is typically >80%.^[2]

Phase 2: Cyclization (Fischer Indolization)

Reagents: Polyphosphoric Acid (PPA) or Zinc Chloride ().

- Place the dried hydrazone into a reaction vessel containing Polyphosphoric Acid (PPA) (approx. 10g per 1g of hydrazone).
- Heat the mixture to 100–110°C with vigorous mechanical stirring. Monitor the temperature strictly; overheating (>140°C) causes charring.
- Maintain heating for 2–3 hours until the reaction mixture appears homogeneous and dark.
- Quenching: Pour the hot reaction mixture slowly onto crushed ice with stirring. The crude indole will precipitate as a yellow/brown solid.
- Purification: Filter the solid. Recrystallize from ethanol or an ethanol/water mixture to obtain pure 2-(4-nitrophenyl)indole.

Part 4: Spectroscopic Characterization

To validate the structure, researchers should look for the following diagnostic signals. The nitro group exerts a strong electron-withdrawing effect, deshielding the protons on the phenyl ring.

Nuclear Magnetic Resonance (¹H-NMR)

Solvent: DMSO-d₆

Proton Environment	Chemical Shift (ppm)	Multiplicity	Integration	Assignment
Indole N-H	11.8 – 12.0	Broad Singlet	1H	-H (Exchangeable)
Phenyl (ortho-NO ₂)	8.20 – 8.35	Doublet (Hz)	2H	Phenyl
Phenyl (meta-NO ₂)	7.90 – 8.05	Doublet (Hz)	2H	Phenyl
Indole C3-H	7.10 – 7.20	Singlet/Doublet	1H	Indole -H
Indole Benzenoid	7.00 – 7.60	Multiplets	4H	Indole

Mass Spectrometry (MS)

- Molecular Ion (

): 238 m/z (Base peak or significant intensity).

- Fragmentation: Loss of

(M-46) is a common fragmentation pathway, observing a peak at ~192 m/z.

Part 5: Applications in Drug Discovery[1]

The 2-arylindole scaffold is a "privileged structure" in medicinal chemistry. The specific inclusion of the 4-nitro group provides a handle for further functionalization (reduction to amine) or serves as a pharmacophore itself.

- **Tubulin Inhibition:** Derivatives of 2-phenylindole bind to the colchicine site of tubulin, inhibiting microtubule polymerization.
- **COX-2 Inhibition:** The scaffold mimics the structure of known anti-inflammatory agents, fitting into the cyclooxygenase active site.
- **Fluorescence:** The push-pull electronic system (Indole donor + Nitro acceptor) creates solvatochromic fluorescence, useful in biological probing.

References

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Sources

- 1. Fischer indole synthesis - Wikipedia [\[en.wikipedia.org\]](https://en.wikipedia.org)
- 2. Organic Syntheses Procedure [\[orgsyn.org\]](https://orgsyn.org)
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